

Application Note & Scale-Up Protocol: Synthesis of 2-Bromo-4-fluoronicotinic Acid

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Compound of Interest

Compound Name: 2-Bromo-4-fluoronicotinic acid

CAS No.: 1060809-35-9

Cat. No.: B1529918

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Executive Summary: The Strategic Importance of 2-Bromo-4-fluoronicotinic Acid

2-Bromo-4-fluoronicotinic acid is a highly functionalized heterocyclic building block of significant interest to the pharmaceutical and agrochemical industries. Its unique trifunctional nature—a pyridine core, a carboxylic acid group, a bromine atom, and a fluorine atom—offers medicinal chemists a versatile scaffold for constructing complex molecular architectures. The presence of fluorine can significantly enhance a drug candidate's metabolic stability, bioavailability, and binding affinity.^{[1][2][3]} The bromine atom serves as a convenient synthetic handle for a variety of cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), enabling the precise and regioselective introduction of additional molecular complexity.^[1] This application note provides a comprehensive, field-proven protocol for the scale-up synthesis of **2-Bromo-4-fluoronicotinic acid**, with a focus on process safety, robustness, and optimization for multi-kilogram production.

Proposed Synthetic Strategy: Electrophilic Bromination

The selected strategy for the large-scale synthesis of **2-Bromo-4-fluoronicotinic acid** involves the direct electrophilic bromination of the readily available starting material, 4-fluoronicotinic acid. This approach is chosen for its atom economy and process simplicity compared to multi-step sequences involving protection/deprotection or the introduction of the carboxylic acid moiety at a later stage. The electron-withdrawing nature of both the fluorine atom and the carboxylic acid group deactivates the pyridine ring, necessitating carefully controlled, forcing conditions to achieve efficient bromination at the C-2 position.

The core reaction is the electrophilic aromatic substitution using liquid bromine in a strong acid medium, which serves to both activate the bromine and protonate the pyridine nitrogen, further influencing the regioselectivity of the substitution.

Critical Safety Considerations: Managing Hazardous Reagents

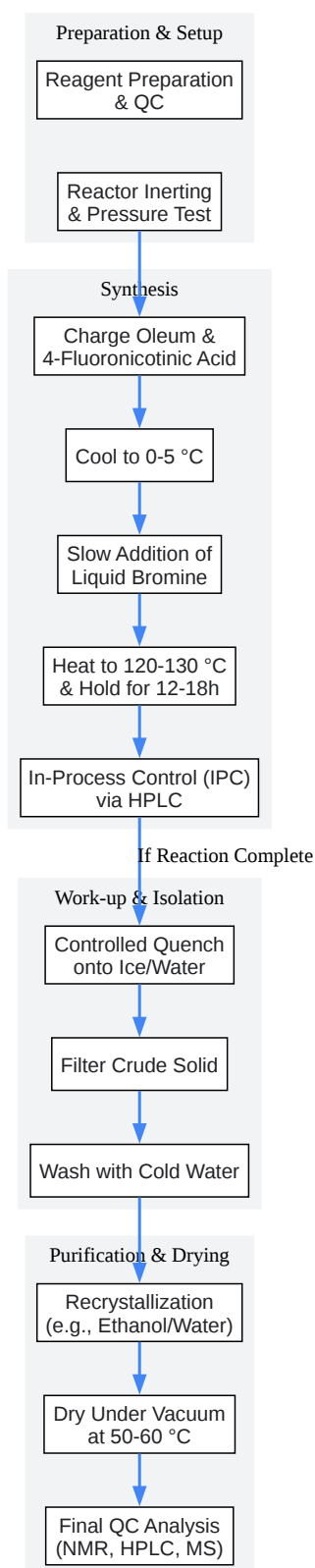
This protocol involves the use of highly hazardous materials. A thorough risk assessment must be conducted prior to commencing any work. All operations must be performed in a properly functioning chemical fume hood or a walk-in hood suitable for scale-up operations.

- Bromine (Br₂): A highly toxic, corrosive, and volatile reddish-brown liquid.^[4] Exposure can cause severe chemical burns to the skin, eyes, and respiratory tract.^{[5][6]} Inhalation of vapors can be fatal.^{[6][7]}
 - Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (heavy-duty nitrile or butyl rubber are recommended), a face shield over safety goggles, and a chemical-resistant apron or suit.^{[7][8]} A respirator with an appropriate cartridge for acid gases and halogens should be readily available for emergency situations.
 - Handling: Liquid bromine should be transferred via cannula or using a peristaltic pump with compatible tubing in a well-ventilated area.^[5] Avoid heating bromine, as this increases its vapor pressure significantly.
 - Spill Management: Have a bromine spill kit readily available. This should include a neutralizing agent such as a 1 M (25%) solution of sodium thiosulfate.^[8] In case of a spill, evacuate the area and follow established emergency procedures.

- **Oleum (Fuming Sulfuric Acid):** A highly corrosive and reactive substance. It reacts violently with water, releasing significant heat and toxic fumes. Handle with extreme care, using appropriate acid-resistant PPE.
- **Pressure Management:** The reaction may generate gaseous byproducts (e.g., HBr). The reaction vessel must be equipped with a pressure relief system and vented through a scrubber containing a sodium hydroxide or sodium thiosulfate solution to neutralize acidic gases.

Process Workflow Overview

The overall process can be visualized as a sequence of distinct operational units, from reaction setup to final product isolation and characterization.



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Caption: Scale-up workflow for **2-Bromo-4-fluoronicotinic acid** synthesis.

Detailed Scale-Up Synthesis Protocol

This protocol is designed for a target scale of ~1.0 kg of final product. All quantities should be adjusted proportionally for different scales.

5.1 Equipment:

- 10 L glass-lined or Hastelloy reactor with overhead stirring, temperature control unit (heating/cooling), reflux condenser, and a pressure-equalizing dropping funnel.
- The reactor vent must be connected to a gas scrubber system.
- Nutsche filter or large Buchner funnel for filtration.
- Vacuum oven for drying.

5.2 Reagent & Solvent Data:

Parameter	Reagent/ Solvent	CAS Number	Mol. Wt.	Quantity	Molar Eq.	Notes
Starting Material	4- Fluoronicot inic Acid	393-53-3	141.10	0.75 kg	1.0	Purity >98%
Brominatin g Agent	Bromine (Br ₂)	7726-95-6	159.81	1.01 kg (0.32 L)	1.2	Handle with extreme caution. [4] [5] [6]
Solvent/Ca talyst	Oleum (20% free SO ₃)	8014-95-7	-	3.75 L	-	Acts as solvent and activating agent.
Quenching Agent	Ice/Water	7732-18-5	18.02	~15 L	-	Use sufficient quantity to control exotherm.
Recrystalliz ation Solvent	Ethanol / Water	64-17-5	-	As required	-	Ratio to be determined experiment ally.

5.3 Step-by-Step Procedure:

- Reactor Preparation: Ensure the reactor is clean, dry, and has been leak-tested. Inert the atmosphere with dry nitrogen.
- Reagent Charging:
 - Under a nitrogen atmosphere, carefully charge the oleum (3.75 L) into the reactor.

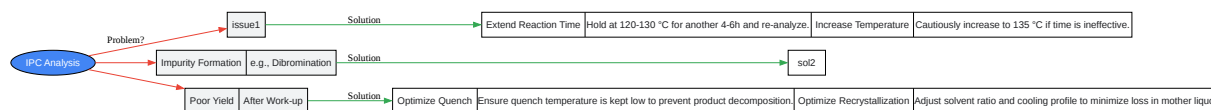
- Begin stirring at a moderate speed (e.g., 150-200 RPM) and cool the reactor contents to 10-15 °C.
- In portions, add the 4-Fluoronicotinic Acid (0.75 kg) to the stirred oleum. A mild exotherm may be observed. Ensure the temperature does not exceed 30 °C during the addition.
- After the addition is complete, cool the resulting slurry to 0-5 °C.
- Bromine Addition:
 - Charge the liquid bromine (1.01 kg) to the pressure-equalizing dropping funnel.
 - Add the bromine dropwise to the reaction mixture over a period of 2-3 hours. CAUTION: This addition is exothermic. Maintain the internal temperature of the reactor below 10 °C throughout the addition.
- Reaction Execution:
 - Once the bromine addition is complete, slowly heat the reaction mixture to 120-130 °C over 2-3 hours.
 - Maintain the temperature at 120-130 °C for 12-18 hours. The reaction mixture should become a more homogeneous solution as it proceeds.
 - In-Process Control (IPC): After the hold time, carefully take a sample from the reaction mixture. Quench the sample into water, extract with a suitable organic solvent (e.g., ethyl acetate), and analyze by HPLC to determine the ratio of starting material to product. The reaction is considered complete when <2% of the starting material remains. If the reaction is incomplete, extend the reaction time.^[9]
- Work-up and Isolation:
 - Cool the reaction mixture to room temperature (20-25 °C).
 - Prepare a separate vessel with a mixture of crushed ice and water (~15 L).
 - CAUTION: HIGHLY EXOTHERMIC. Very slowly and carefully, transfer the reaction mixture onto the ice/water mixture with vigorous stirring. This must be done at a rate that

keeps the quench pot temperature below 25 °C.

- A precipitate (the crude product) will form. Stir the resulting slurry for 1-2 hours at room temperature to ensure complete precipitation.
- Filter the solid product using a Nutsche filter or a large Buchner funnel.
- Wash the filter cake thoroughly with cold deionized water (3 x 2 L) until the filtrate is approximately neutral (pH 5-6). This removes residual acid.
- Purification and Drying:
 - Transfer the damp filter cake to a clean, appropriately sized vessel.
 - Perform a recrystallization using a suitable solvent system, such as an ethanol/water mixture. The optimal ratio should be determined on a small scale to maximize recovery and purity.^[9]
 - Dissolve the crude product in the minimum amount of hot solvent, filter hot to remove any insoluble impurities, and allow the solution to cool slowly to crystallize the pure product.
 - Filter the purified crystals and wash with a small amount of the cold recrystallization solvent mixture.
 - Dry the final product in a vacuum oven at 50-60 °C until a constant weight is achieved.
 - Expected Yield: 70-80%. Purity: >99% by HPLC.

Troubleshooting and Optimization

Effective process control requires anticipating and addressing potential issues.



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Caption: Troubleshooting guide for common synthesis issues.

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